

Technical Guide: NMR Spectral Characteristics of Cyclohexyl-d11-amine

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Compound of Interest

Compound Name: Cyclohexyl-d11-amine

CAS No.: 1219805-96-5

Cat. No.: B585164

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Executive Summary

Cyclohexyl-d11-amine (

) represents a critical class of Stable Isotope Labeled (SIL) compounds used extensively as internal standards in mass spectrometry and as mechanistic probes in drug metabolism studies. Its NMR spectral signature is distinct: the carbon backbone is effectively "silent" in standard proton NMR, while the carbon spectrum reveals complex multiplet patterns driven by Carbon-Deuterium (

) scalar coupling.

This guide provides a definitive framework for the structural validation of **Cyclohexyl-d11-amine**, synthesizing theoretical spin physics with practical experimental protocols.

Structural & Isotopic Topology

Before analyzing the spectra, one must understand the spin system. **Cyclohexyl-d11-amine** replaces all non-exchangeable protons with deuterium (

).

- Formula:
- Spin Active Nuclei:
 - (Proton): Only the amine group () and residual impurities.
 - (Deuterium):
 - . Quadrupolar nucleus. Present at all ring positions.
 - (Carbon-13):
 - . Low natural abundance (1.1%).
 - (Nitrogen-15):
 - . Low natural abundance (0.37%).

Isotopic Symmetry

The molecule retains the chair conformation. The deuteration renders the ring carbons into distinct multiplet systems based on the number of attached deuterons (

vs.

).

¹H NMR: The "Negative" Spectrum

In a fully deuterated cyclohexyl ring, the standard

NMR spectrum is defined by what is absent rather than what is present.

Spectral Features

Signal Source	Chemical Shift ()	Multiplicity	Integral	Notes
Ring Protons	Silent	N/A	~0	Absence confirms high isotopic enrichment (>98 atom % D).
Amine ()	1.1 – 2.0 ppm	Broad Singlet	2H	Shift is concentration, pH, and solvent dependent.
Residual	1.0 – 1.9 ppm	Small Multiplets	<1%	Represents incomplete deuteration (isotopomers).

The Exchange Phenomenon

The amine protons are exchangeable.

- In

: The

signal is visible.

- In

or

: The

protons rapidly exchange with the solvent deuterium, rendering the entire molecule silent in NMR.

- Diagnostic Utility: If you run this sample in
and see signals, they are non-exchangeable impurities.

¹³C NMR: The Multiplet Forest

The

spectrum is the primary tool for quantitative validation. Unlike the sharp singlets of the protio-analog (

), the d11-analog displays characteristic multiplets due to

coupling and the lack of proton decoupling efficiency for deuterium.

Coupling Physics

- Rule: Multiplicity =

, where

is the number of attached deuterons and

.

- Coupling Constant:

. (Derived from

divided by the gyromagnetic ratio

).

Predicted Chemical Shifts & Patterns

Carbon Position	Type	Proton Shift ()	¹³ C Shift ()*	Multiplicity ()	Intensity Pattern
C1 (ipso)		~51.0 ppm	~50.2 ppm	Triplet (1:1:1)	Attached to 1 Deuterium
C2 / C6		~36.8 ppm	~36.0 ppm	Quintet (1:2:3:2:1)	Attached to 2 Deuteriums
C4 (para)		~26.0 ppm	~25.2 ppm	Quintet (1:2:3:2:1)	Attached to 2 Deuteriums
C3 / C5		~25.4 ppm	~24.6 ppm	Quintet (1:2:3:2:1)	Attached to 2 Deuteriums

*Note: Deuteration causes an upfield

-isotope shift of approx -0.3 to -0.8 ppm per attached deuterium.

Technical Challenges

- NOE Loss: Carbon signals will be significantly weaker because they lack the Nuclear Overhauser Effect (NOE) enhancement from protons.

- Relaxation Times (

):

carbons relax slower than

carbons but faster than quaternary carbons.

- Protocol Adjustment: Set relaxation delay (

) to

seconds to ensure quantitative integration.

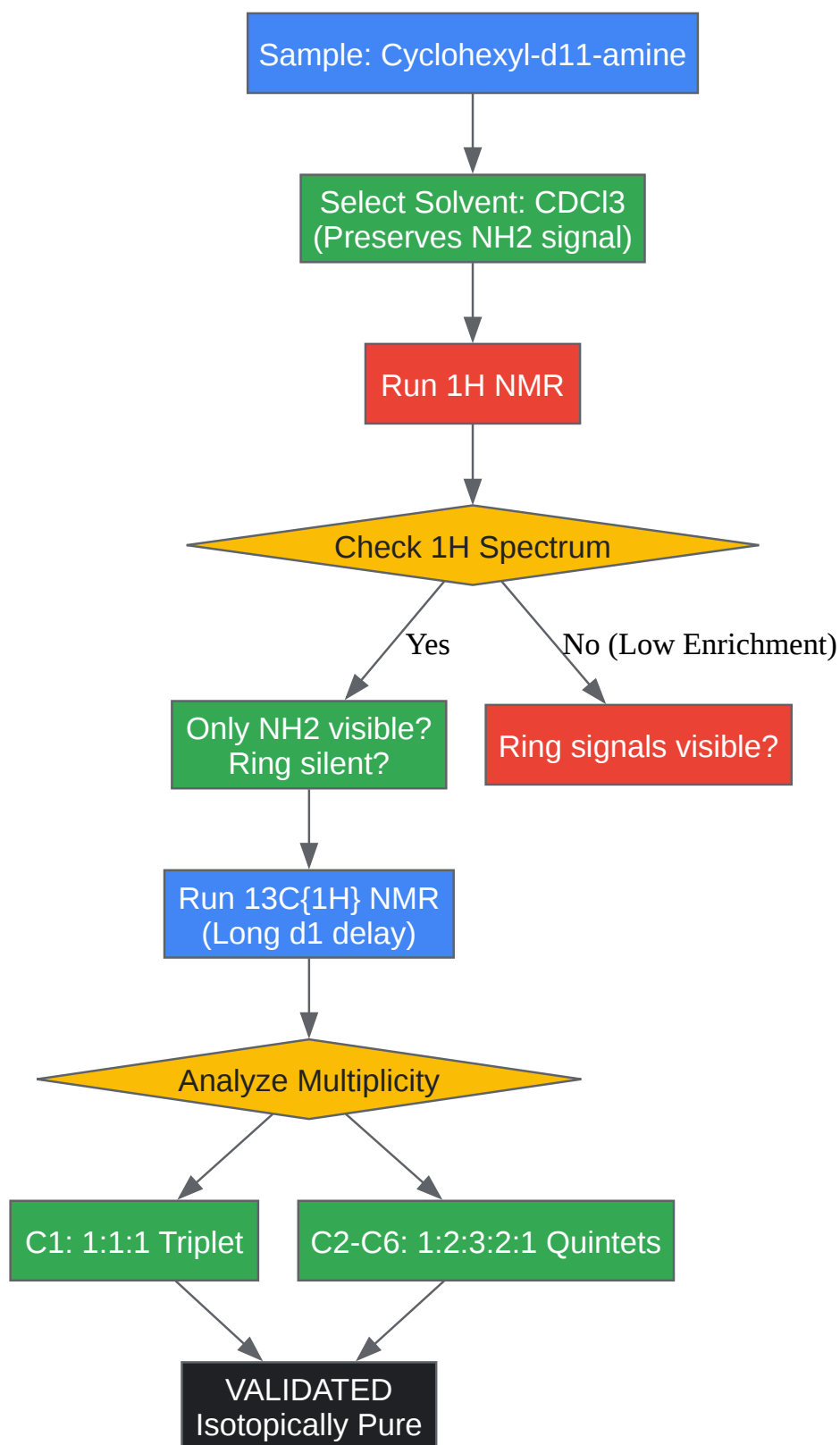
²H (Deuterium) NMR: The "Shadow" Spectrum

Deuterium NMR allows you to observe the ring directly. It essentially replicates the proton spectrum of standard cyclohexylamine but with broader lines.

- Chemical Shifts: Identical to the protio-analog (ppm values).
- Line Width: Broad (typically 2–10 Hz) due to quadrupolar relaxation.
- Utility: Best method to calculate the molar ratio of deuteration at specific sites if resolution permits.

Experimental Workflow & Logic

The following diagram illustrates the decision matrix for validating **Cyclohexyl-d11-amine**.



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Figure 1: Validation logic flow for deuterated amine analysis.

Detailed Experimental Protocols

Protocol A: ^1H NMR Purity Check

- Sample Prep: Dissolve 10–15 mg in 0.6 mL
(neutralized with basic alumina to prevent salt formation if using free base).
- Parameters:
 - Pulse Angle:
.
 - Acquisition Time: 3.0 s.
 - Relaxation Delay (): 1.0 s.
 - Scans: 16.
- Analysis: Integrate the region 1.0–2.0 ppm. Any sharp multiplets indicate non-deuterated impurities (isotopomers like ,).

Protocol B: $^{13}\text{C}\{^1\text{H}\}$ Quantitative Characterization

- Sample Prep: High concentration required (30–50 mg in 0.6 mL solvent).
- Parameters:
 - Decoupling: Inverse Gated (decoupled during acquisition only) or Standard WALTZ-16 if NOE is not a concern for quantitation. Note: Decoupling H won't decouple D.

- CRITICAL: To decouple Deuterium (remove triplets/quintets and see singlets), you need a probe capable of

(triple resonance). Most standard labs cannot do this. Expect multiplets.
- Relaxation Delay (

): 5.0 seconds (to allow

relaxation).
- Scans:

(due to splitting of signal intensity into multiplets).

References

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